

A Technical Guide to N-Methoxyacetamides for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-Methoxyacetamide*

CAS No.: 5806-90-6

Cat. No.: B1266195

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This technical guide provides an in-depth overview of **N-methoxyacetamide** and its N-methylated analogue, N-methoxy-N-methylacetamide. Due to the common ambiguity between these two compounds, this document will address both, with a primary focus on N-methoxy-N-methylacetamide, a versatile reagent in organic synthesis, particularly relevant to drug discovery and development.

Molecular Structure and Properties

A clear distinction between **N-Methoxyacetamide** and N-Methoxy-N-methylacetamide is crucial for their appropriate application. The primary structural difference is the presence of a methyl group on the nitrogen atom in the latter, which significantly influences its chemical reactivity and utility.

N-Methoxyacetamide is a primary amide derivative, whereas N-Methoxy-N-methylacetamide is a secondary amide, famously known as a Weinreb amide. This functional group is of particular importance in organic synthesis for the preparation of ketones.

Physicochemical Data

The key physical and chemical properties of both compounds are summarized below for easy comparison.

Property	N-Methoxyacetamide	N-Methoxy-N-methylacetamide
Molecular Formula	C ₃ H ₇ NO ₂ [1][2]	C ₄ H ₉ NO ₂ [3][4]
Molecular Weight	89.09 g/mol [1][2]	103.12 g/mol [3][4][5]
CAS Number	5806-90-6[1][2]	78191-00-1[3][4]
IUPAC Name	N-methoxyacetamide[1]	N-methoxy-N-methylacetamide[3]
Appearance	Not specified	Clear colorless liquid[5]
Boiling Point	Not specified	152 °C[5]
Density	Not specified	0.97 g/mL at 25 °C[4]

Spectroscopic Data

Spectroscopic data is essential for the identification and characterization of these molecules.

Spectroscopic Data	Values
¹ H NMR (400 MHz, CDCl ₃)	δ 3.65 (s, 3H), 3.13 (s, 3H), 2.08 (s, 3H)[3]
¹³ C NMR (100 MHz, CDCl ₃)	δ 172.0, 61.1, 32.0, 19.8[3]
Infrared (IR)	3497, 2971, 2941, 2824, 1663 cm ⁻¹ [6]
Mass Spectrometry (m/z)	Top Peak: 43[7]

Experimental Protocols

The synthesis of N-methoxy-N-methylacetamide (a Weinreb amide) is a common procedure in synthetic chemistry laboratories.

Synthesis of N-Methoxy-N-methylacetamide

This protocol describes the synthesis of N-Methoxy-N-methylacetamide from acetyl chloride and N,O-dimethylhydroxylamine hydrochloride.[3]

Materials:

- N,O-Dimethylhydroxylamine hydrochloride
- Acetyl chloride
- Triethylamine (TEA)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine
- Magnesium sulfate (MgSO_4)

Procedure:

- To a solution of N,O-dimethylhydroxylamine hydrochloride (1.367 g, 14.015 mmol) in DCM (30 mL) at 0 °C, slowly add TEA (2.836 g, 3.9 mL, 28.030 mmol).
- Stir the mixture for 10 minutes at 0 °C.
- Add acetyl chloride (1.1 g, 1.0 mL, 14.105 mmol) dropwise to the reaction mixture at 0 °C.
- Allow the reaction to stir at 22 °C overnight.
- Quench the reaction with a saturated NaHCO_3 solution.
- Separate the biphasic solution and extract the aqueous layer with DCM (2 x 30 mL).
- Combine the organic layers, wash with brine, dry over MgSO_4 , filter, and concentrate in vacuo.

- The resulting residue affords the desired product as a colorless liquid.

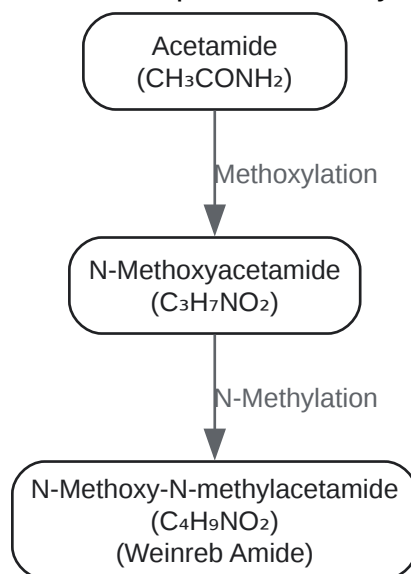
Applications in Research and Drug Development

N-methoxy-N-methylacetamide and its derivatives are valuable intermediates in the synthesis of pharmaceuticals and other specialty chemicals.[5] The Weinreb amide functionality in N-methoxy-N-methylacetamide allows for the controlled addition of organometallic reagents to form ketones, a common structural motif in biologically active molecules. This method is widely used in drug development to construct complex molecular architectures.[5]

Visualizations

Logical Relationship of N-Methoxyacetamides

Structural Relationship of N-Methoxyacetamides

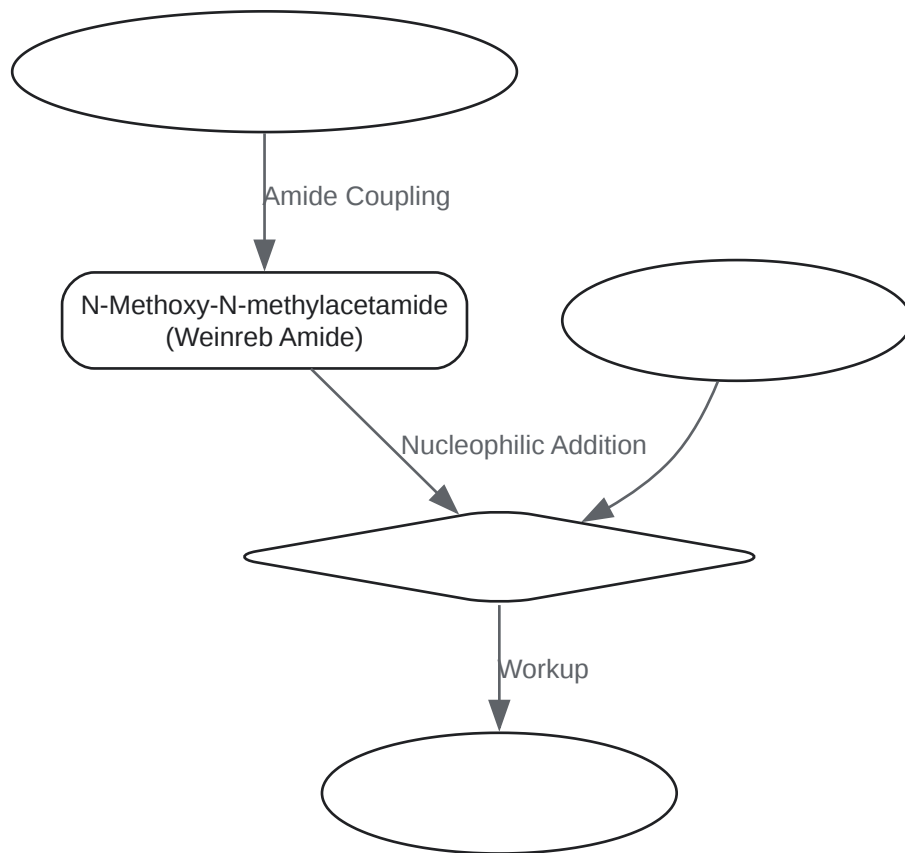


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Caption: Structural relationship between Acetamide, **N-Methoxyacetamide**, and N-Methoxy-N-methylacetamide.

Experimental Workflow: Weinreb Ketone Synthesis

Workflow for Weinreb Ketone Synthesis



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- To cite this document: BenchChem. [A Technical Guide to N-Methoxyacetamides for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1266195/docs#a-technical-guide-to-n-methoxyacetamides-for-researchers-and-drug-development-professionals\]](https://www.benchchem.com/product/b1266195/docs#a-technical-guide-to-n-methoxyacetamides-for-researchers-and-drug-development-professionals)

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